

Rosiptor (AQX-1125) in DMSO: A Technical Support Guide

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Compound of Interest

Compound Name: *Rosiptor*

Cat. No.: *B610560*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **Rosiptor** (AQX-1125) when using Dimethyl Sulfoxide (DMSO) as a solvent. This resource includes frequently asked questions, troubleshooting advice, detailed experimental protocols, and key data presented in accessible formats to ensure the successful design and execution of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **Rosiptor** (AQX-1125) in DMSO?

A1: The maximum reported solubility of **Rosiptor** in DMSO is 150 mg/mL, which is equivalent to 466.56 mM.^[1] It is important to note that achieving this concentration may require sonication and warming.^[1] The purity of DMSO is also a critical factor; the use of newly opened, non-hygroscopic DMSO is recommended as absorbed water can significantly impact solubility.^[1]

Q2: How should I prepare a stock solution of **Rosiptor** in DMSO?

A2: To prepare a stock solution, you will need to determine your desired concentration and calculate the required mass of **Rosiptor**. For example, to prepare a 10 mM stock solution, you would dissolve the appropriate amount of **Rosiptor** in the calculated volume of high-purity DMSO. It is advisable to use a molarity calculator for precise measurements. For high concentrations, gentle warming and sonication can aid in dissolution.

Q3: What are the recommended storage conditions for **Rosiptor** stock solutions in DMSO?

A3: For long-term storage, it is recommended to store **Rosiptor** stock solutions in DMSO at -80°C, which should maintain stability for up to two years.^[1] For shorter-term storage, -20°C is acceptable for up to one year.^[1] To avoid repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into smaller, single-use volumes. Some general guidelines suggest that if a solution is stored at -20°C for more than one month, its efficacy should be re-examined.

Q4: How should I dilute my DMSO stock solution for cell-based assays?

A4: When diluting your **Rosiptor** DMSO stock solution for cell-based assays, it is crucial to minimize the final DMSO concentration to avoid cellular toxicity. A final DMSO concentration of less than 0.5% is generally recommended. To prevent precipitation of the compound, a stepwise dilution approach is advised. A negative control containing the same final concentration of DMSO in the culture medium should always be included in your experimental setup.

Q5: Can I use **Rosiptor** dissolved in DMSO for in vivo animal studies?

A5: Yes, **Rosiptor** dissolved in DMSO can be used for in vivo studies. However, the DMSO stock solution must be further diluted in a vehicle suitable for administration to animals, such as phosphate-buffered saline (PBS) or 0.9% NaCl. To minimize toxicity in animals, the final concentration of DMSO in the working solution should ideally be 2% or lower.

Troubleshooting Guide

Issue 1: I am having difficulty dissolving **Rosiptor** in DMSO at high concentrations.

- Solution: Ensure you are using a fresh, high-purity (hygroscopic) grade of DMSO, as absorbed water can reduce solubility. Gentle warming of the solution and the use of an ultrasonic bath can facilitate dissolution. If the compound still does not dissolve, consider preparing a slightly more dilute stock solution.

Issue 2: My compound precipitates when I dilute the DMSO stock solution in my aqueous buffer or cell culture medium.

- **Solution:** This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous solution. To mitigate this, use a stepwise dilution method. Instead of a single large dilution, perform a series of smaller dilutions. Also, ensure that the final concentration of DMSO in your working solution is as low as possible while maintaining the desired concentration of **Rosiptor**.

Issue 3: I am observing unexpected or inconsistent results in my experiments.

- **Solution:** Inconsistent results could be due to the degradation of the **Rosiptor** stock solution. Ensure that you are following the recommended storage conditions and avoiding repeated freeze-thaw cycles by preparing single-use aliquots. If the stock solution has been stored for an extended period, particularly at -20°C, consider preparing a fresh stock. It is also important to include appropriate controls, such as a vehicle control with the same final DMSO concentration, in all experiments.

Quantitative Data

Table 1: Solubility of **Rosiptor** (AQX-1125)

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	150	466.56	Ultrasonic and warming may be required. Hygroscopic DMSO can impact solubility.

Table 2: Recommended Storage of **Rosiptor** (AQX-1125) Stock Solutions in DMSO

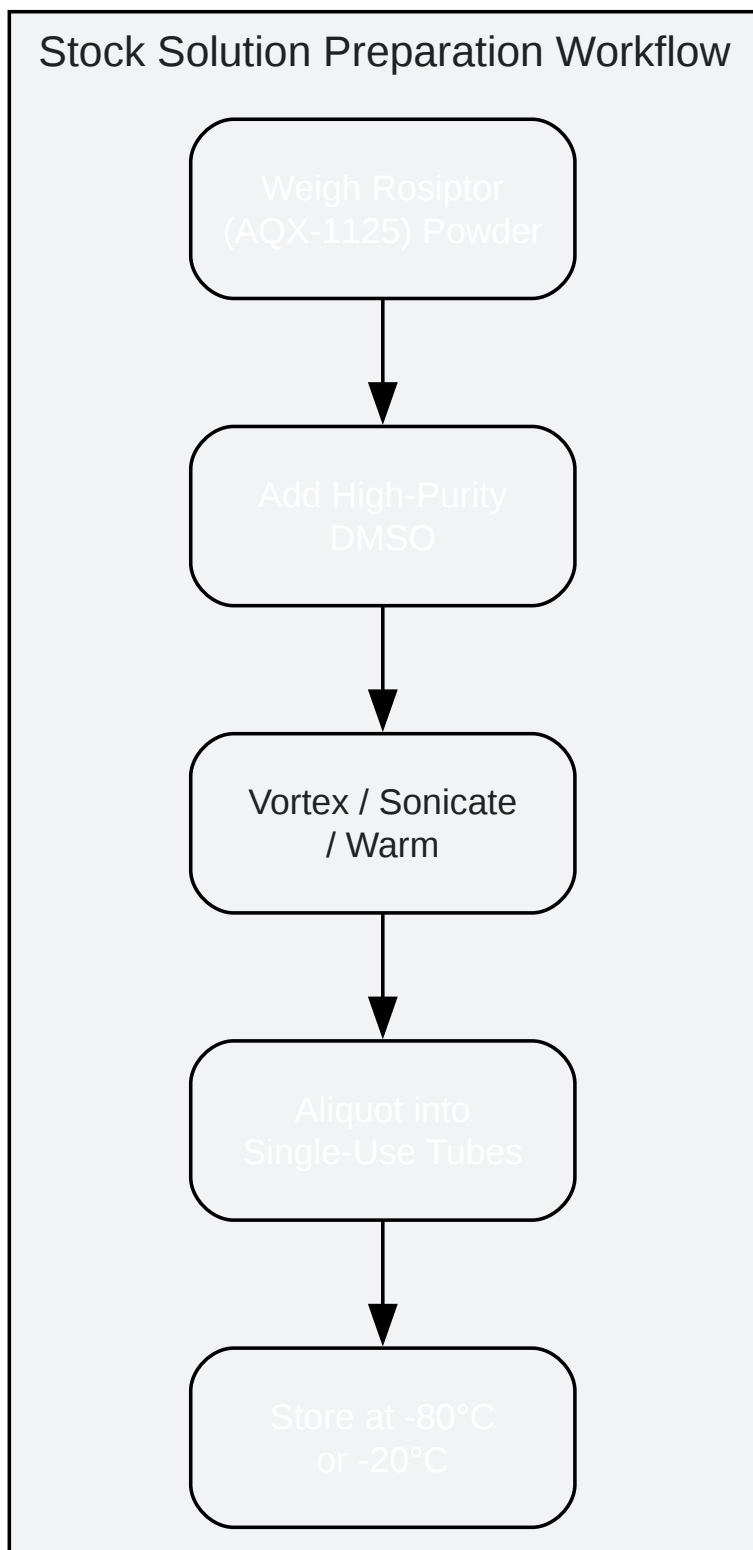
Storage Temperature (°C)	Recommended Maximum Storage Period
-80	2 years
-20	1 year

Experimental Protocols

Protocol 1: Preparation of a 10 mM **Rosiptor** Stock Solution in DMSO

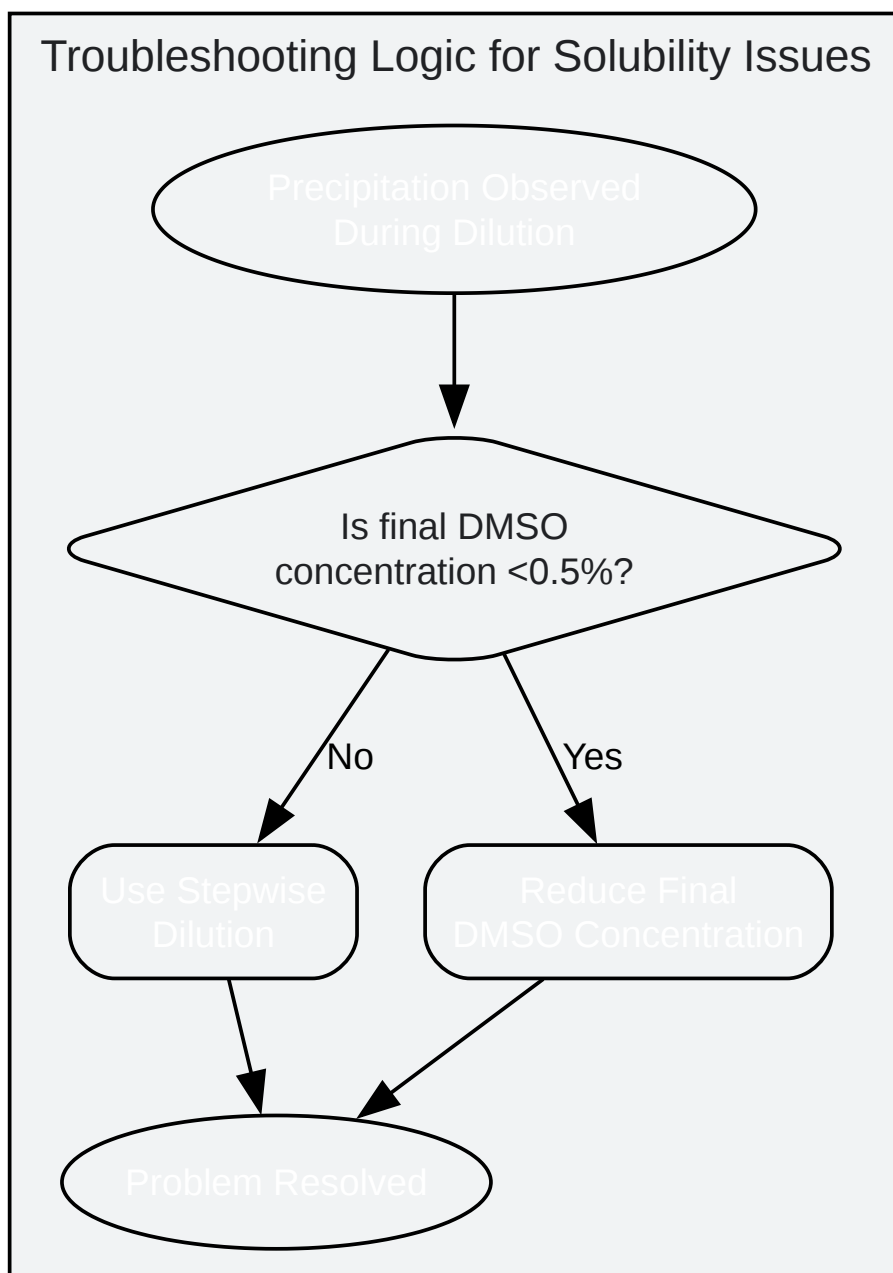
- Materials: **Rosiptor** (AQX-1125) powder, high-purity anhydrous DMSO, sterile microcentrifuge tubes, and precision balance.
- Calculation: The molecular weight of **Rosiptor** is 321.43 g/mol . To prepare a 10 mM (0.01 mol/L) solution, you will need 3.2143 mg of **Rosiptor** per 1 mL of DMSO.
- Procedure:
 - Weigh out the desired amount of **Rosiptor** powder using a precision balance.
 - Add the corresponding volume of high-purity DMSO.
 - Vortex the solution thoroughly. If necessary, use an ultrasonic bath and gentle warming to ensure complete dissolution.
 - Once fully dissolved, aliquot the stock solution into single-use, sterile microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage.

Visualizations



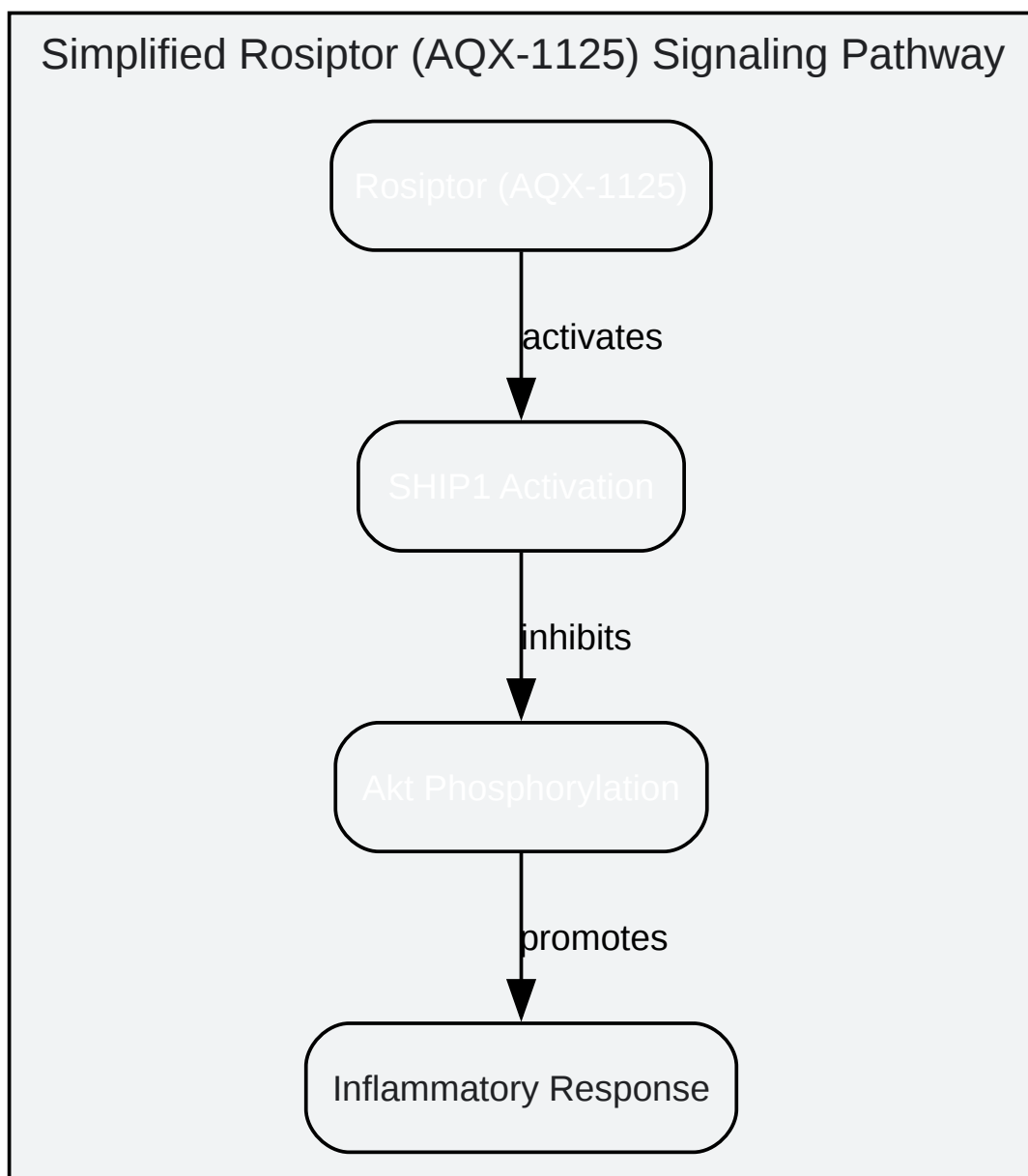
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Caption: Workflow for preparing a **Rosiptor** (AQX-1125) stock solution in DMSO.



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Caption: Troubleshooting guide for compound precipitation upon dilution.



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Caption: **Rosiptor** activates SHIP1, which in turn inhibits Akt phosphorylation.

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References

- 1. medchemexpress.com [medchemexpress.com]
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